

Application Notes and Protocols for LED209

Stock Solution Preparation

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Compound of Interest

Compound Name: LED209

Cat. No.: B1674690

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Abstract

LED209 is a potent and selective small molecule inhibitor of the bacterial quorum-sensing receptor QseC, a highly conserved histidine sensor kinase in many Gram-negative pathogens. By acting as a prodrug and allosterically modifying QseC, **LED209** disrupts virulence gene expression without directly inhibiting bacterial growth, making it a valuable tool for studying bacterial pathogenesis and developing novel anti-virulence therapies.^{[1][2][3][4]} This document provides detailed protocols for the preparation of **LED209** stock solutions and outlines a general workflow for its application in in vitro virulence assays.

Data Presentation

A summary of the key quantitative data for **LED209** is provided in Table 1 for easy reference.

Table 1: Quantitative Data for **LED209**

Property	Value
Molecular Weight	383.5 g/mol [5]
CAS Number	245342-14-7[5]
Solubility in DMSO	Up to 250 mg/mL (651.91 mM)[6]
Recommended Stock Solution Concentration	10-50 mM
Typical In Vitro Working Concentration	5 pM - 100 nM[5][6][7]
Storage of Powder	-20°C for up to 3 years[6]
Storage of Stock Solution in DMSO	-80°C for up to 2 years; -20°C for up to 1 year[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM LED209 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LED209** in Dimethyl Sulfoxide (DMSO).

Materials:

- **LED209** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Optional: Sonicator or water bath

Procedure:

- Determine the required mass of **LED209**: To prepare 1 mL of a 10 mM stock solution, calculate the required mass using the molecular weight of **LED209** (383.5 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 383.5 \text{ g/mol} * 1000 \text{ mg/g} = 3.835 \text{ mg}$
- Weighing **LED209**: Carefully weigh out 3.835 mg of **LED209** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous/sterile DMSO to the microcentrifuge tube containing the **LED209** powder.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes to dissolve the powder.
 - Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
 - If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be used to aid dissolution.
- Storage:
 - Aliquot the 10 mM **LED209** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[6]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

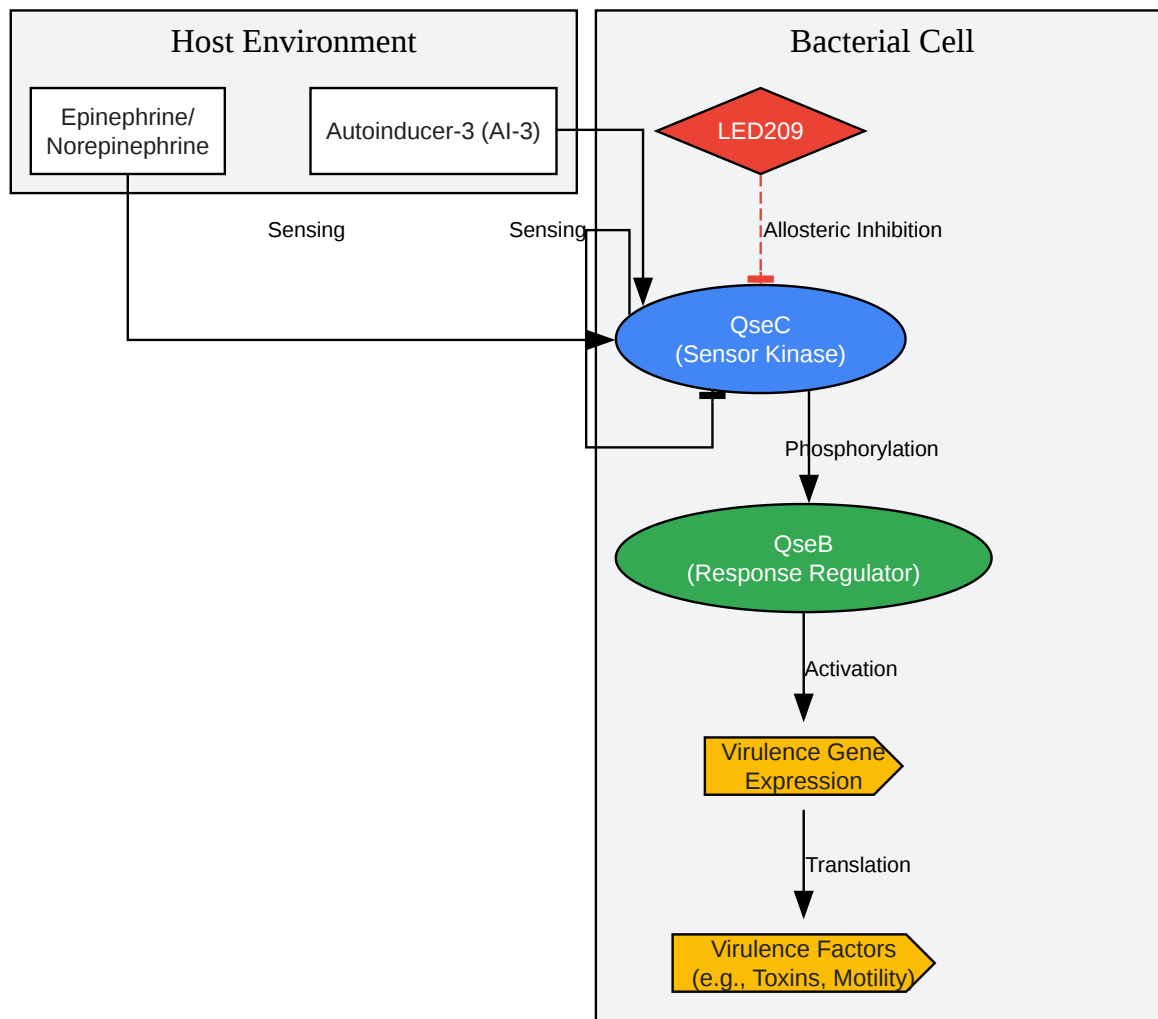
This protocol provides a general guideline for diluting the **LED209** stock solution to a working concentration for use in cell-based or biochemical assays. It is crucial to maintain a low final concentration of DMSO in the assay to avoid solvent-induced artifacts (typically $\leq 0.1\%$).

Procedure:

- Thaw the Stock Solution: Thaw a single aliquot of the 10 mM **LED209** stock solution at room temperature.
- Serial Dilutions (if necessary): If very low working concentrations (e.g., in the pM or nM range) are required, perform serial dilutions of the stock solution in DMSO.
- Final Dilution into Assay Medium:
 - Directly add the appropriate volume of the **LED209** stock solution (or a diluted intermediate) to the pre-warmed assay medium (e.g., bacterial culture broth, cell culture medium) to achieve the desired final concentration.
 - For example, to prepare 1 mL of medium with a final **LED209** concentration of 10 μ M, add 1 μ L of the 10 mM stock solution to 999 μ L of the assay medium.
 - Mix thoroughly by gentle pipetting or vortexing.
- Control: Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the **LED209**-treated samples.

Mandatory Visualizations

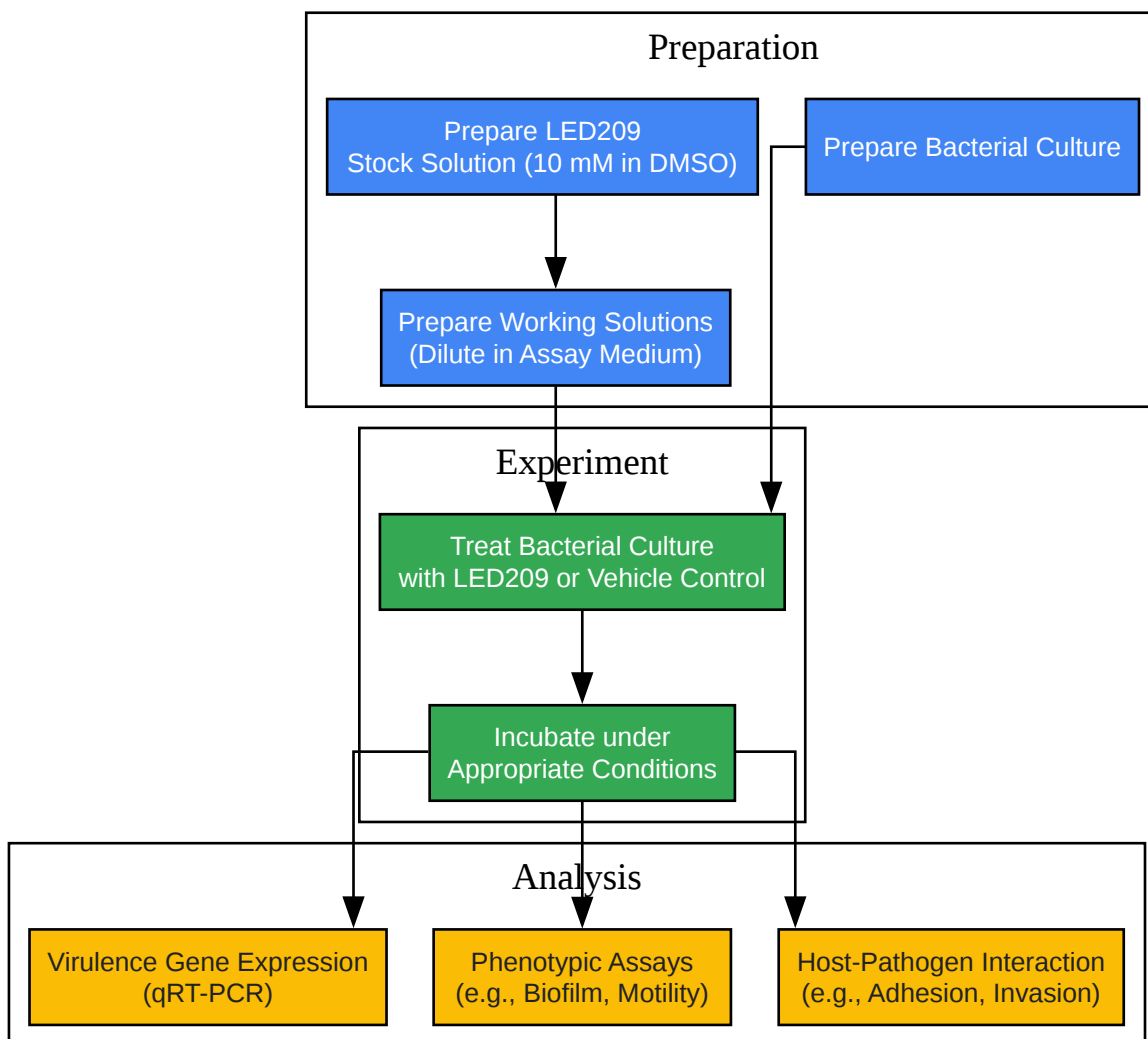
Signaling Pathway Diagram



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Caption: QseC signaling pathway and the inhibitory action of **LED209**.

Experimental Workflow Diagram



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